

Application Note: Safe Storage and Handling of 2,4-Dichlorophenethylamine

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Compound of Interest

Compound Name: 2,4-Dichlorophenethylamine

Cat. No.: B1295462

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Abstract

This document provides detailed guidelines and protocols for the safe storage and handling of **2,4-Dichlorophenethylamine** (CAS: 52516-13-9). It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. The note covers chemical properties, hazard identification, personal protective equipment (PPE), storage conditions, emergency procedures, and disposal.

Chemical and Physical Properties

2,4-Dichlorophenethylamine is an organic compound used as an intermediate in organic synthesis and for research purposes.^{[1][2]} Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	52516-13-9	[3]
Molecular Formula	C ₈ H ₉ Cl ₂ N	[3]
Molecular Weight	190.07 g/mol	[3][4]
Appearance	Colorless to Pale Yellow Liquid or Solid	[1][3]
Purity	>98.0% (GC)	[3][5]
Density	1.26 g/mL at 25°C	[2]
Boiling Point	75-76°C @ 0.04 mm Hg	[2]
Solubility	Soluble in organic solvents, limited solubility in water.	[1][2]

Hazard Identification and GHS Classification

2,4-Dichlorophenethylamine is classified as a hazardous substance.[3] All personnel must be fully aware of its potential hazards before handling.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3] [4]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[4][6]
Signal Word	Warning	[3]
GHS Pictogram	! (Exclamation Mark)	[3]

Protocols for Safe Handling and Use

Protocol: Engineering Controls

- Ventilation: Always handle **2,4-Dichlorophenethylamine** inside a certified chemical fume hood to minimize inhalation exposure.^[3] Local exhaust ventilation should be used if vapor or aerosol generation is likely.^[3]
- Safety Stations: Ensure that a fully functional safety shower and eyewash station are readily accessible in the immediate work area.^[3]
- Closed Systems: For larger quantities or repeated operations, use a closed system to prevent direct exposure.^[3]

Protocol: Required Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling this compound.

PPE Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	To prevent skin contact and irritation.[3]
Eye Protection	Safety glasses with side shields or chemical splash goggles.[3]	To prevent eye contact and serious irritation.[3]
Face Protection	A face shield should be worn in addition to goggles if there is a significant splash hazard.[3]	Provides an additional layer of protection for the face.
Respiratory Protection	A NIOSH-approved vapor respirator is required if ventilation is inadequate or for spill cleanup.[3]	To prevent respiratory tract irritation.[4]
Skin and Body Protection	A flame-retardant lab coat, long pants, and closed-toe shoes. Protective boots may be required depending on the scale of work.[3]	To protect skin from accidental contact.

Protocol: General Laboratory Hygiene

- Avoid all direct contact with the chemical.[3]
- Wash hands and face thoroughly with soap and water after handling and before leaving the laboratory.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Remove contaminated clothing and wash it before reuse.[3]

Protocol for Safe Storage

Storage Conditions

Proper storage is critical to maintain the stability of **2,4-Dichlorophenethylamine** and prevent hazardous situations.^{[1][7]}

Parameter	Requirement	Rationale
Temperature	Store in a cool place.	Prevents degradation and pressure buildup.
Atmosphere	Store under an inert gas (e.g., Argon, Nitrogen).	The compound is air-sensitive. ^[3]
Light	Store in a dark place, away from direct sunlight.	Prevents light-induced degradation.
Container	Keep in a tightly closed, properly labeled container.	Prevents leakage and contamination. ^[3]
Location	Store in a well-ventilated, designated chemical storage area. ^[6]	Ensures proper segregation and safety.
Duration	Avoid long storage periods, as the product may degrade over time and become more hazardous. ^[3]	

Incompatible Materials

Store **2,4-Dichlorophenethylamine** away from the following:

- Strong Oxidizing Agents: Can cause vigorous reactions.^[3]

Emergency Response Protocols

Protocol: Spill Response

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated (use fume hood if spill is contained).
- PPE: Don appropriate PPE, including respiratory protection.^[3]

- **Containment:** For small spills, absorb the material with a non-combustible absorbent like dry sand or earth.^[3] For large spills, create a dike or bund to contain the material.^[3]
- **Cleanup:** Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Reporting:** Report the incident to the appropriate environmental health and safety personnel.

Protocol: First Aid Measures

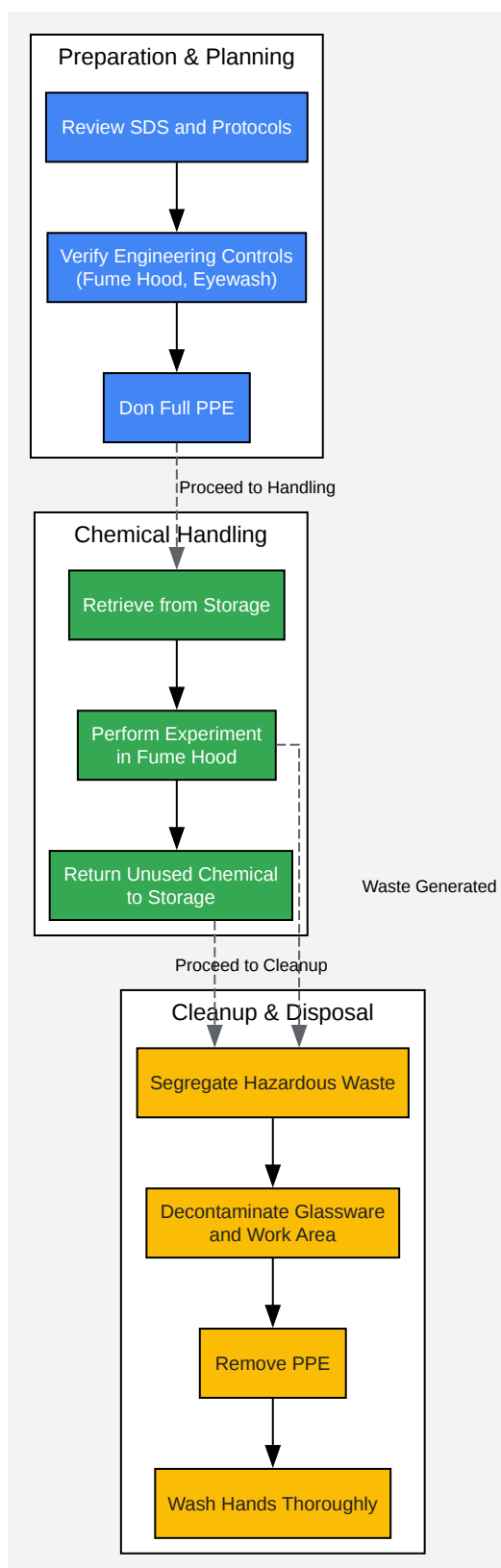
Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. ^[3]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes. ^[3] Remove contact lenses, if present and easy to do so. ^[3] Continue rinsing. If eye irritation persists, seek immediate medical attention. ^[3]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing. If respiratory irritation occurs or if the person feels unwell, seek medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. ^[3]

Protocol for Waste Disposal

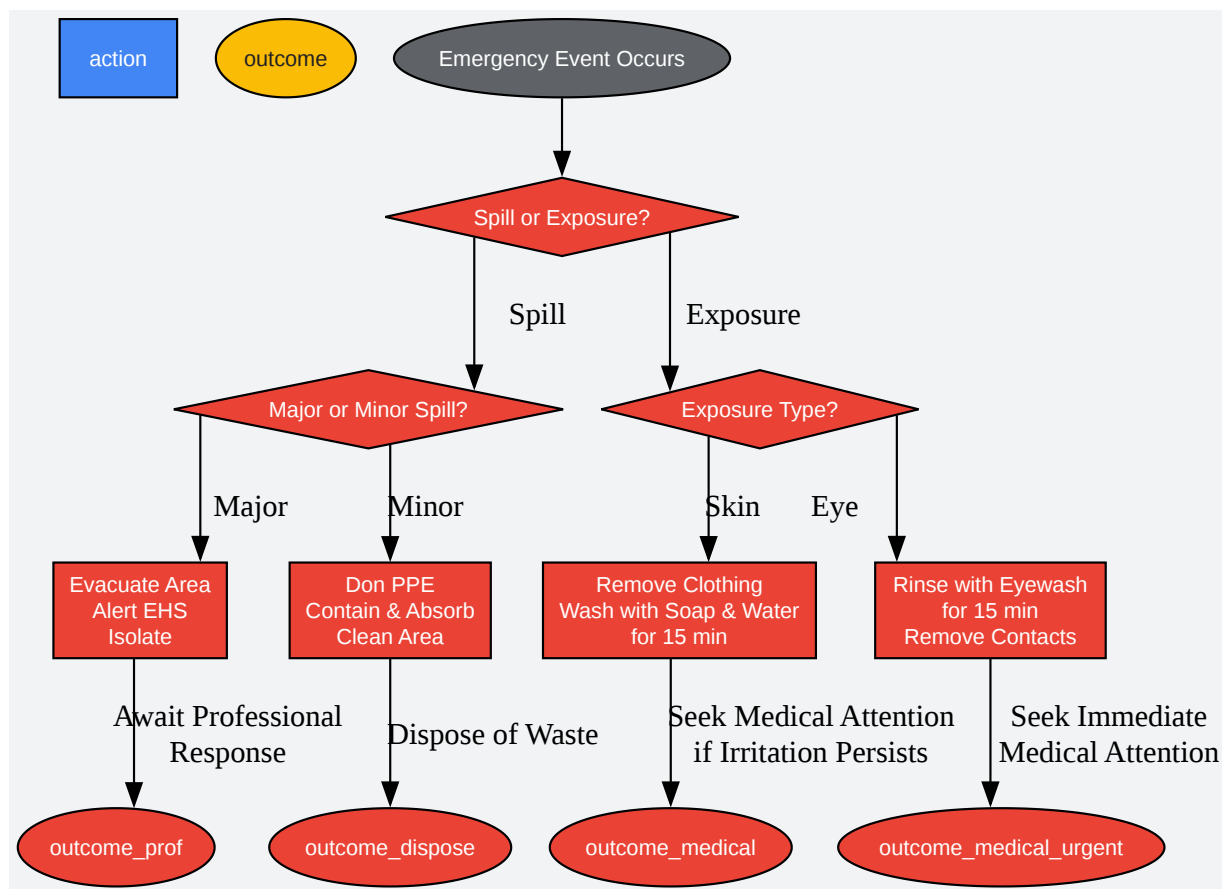
- Collection: All waste containing **2,4-Dichlorophenethylamine** must be collected in a designated, sealed, and properly labeled hazardous waste container.
- Disposal Method: Disposal must be carried out by qualified personnel.^[3] A common method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.^[3]
- Compliance: Always comply with all federal, state, and local environmental regulations for hazardous waste disposal.^[3] Do not allow the product to enter drains, waterways, or soil.^[3]

Visualized Workflows



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Caption: Workflow for the safe handling of **2,4-Dichlorophenethylamine**.



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Caption: Decision tree for emergency response to spills or exposures.

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